

Essential Safety and Operational Guide for 5-Chloropyrimidin-4-ol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Chloropyrimidin-4-ol

Cat. No.: B1274708

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **5-Chloropyrimidin-4-ol** (CAS No. 4349-08-0). Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

Summary of Safety and Physical Data

While specific quantitative occupational exposure limits for **5-Chloropyrimidin-4-ol** are not readily available, the following table summarizes its known physical properties and qualitative safety information. This information is compiled from various chemical supplier data and safety data sheets for structurally related compounds.

Parameter	Value/Information
Chemical Name	5-Chloropyrimidin-4-ol
CAS Number	4349-08-0
Molecular Formula	C ₄ H ₃ ClN ₂ O
Molecular Weight	130.53 g/mol
Physical State	Colorless crystalline solid.[1]
Melting Point	128-131 °C[1]
Solubility	Moderately soluble in polar organic solvents; limited water solubility.[1]
Primary Hazards	Potential for skin and eye irritation. May release toxic fumes (e.g., hydrogen chloride, nitrogen oxides) upon heating or combustion.[1]
Storage	Store in a tightly sealed container in a cool, dry, well-ventilated place, away from moisture and light.[1][2]

Operational Plan: Handling and Disposal

This section outlines the procedural, step-by-step guidance for the safe handling and disposal of **5-Chloropyrimidin-4-ol**.

Personal Protective Equipment (PPE)

All personnel must wear the following PPE before handling **5-Chloropyrimidin-4-ol**:

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves for integrity before each use.
- **Eye and Face Protection:** Safety glasses with side shields or tightly fitting safety goggles. A face shield is recommended when there is a risk of splashing.

- **Body Protection:** A laboratory coat must be worn at all times. For tasks with a higher risk of exposure, chemical-resistant coveralls are recommended.
- **Respiratory Protection:** In case of insufficient ventilation or when handling large quantities that may generate dust, a NIOSH-approved particulate respirator is required.

Safe Handling Procedures

- **Engineering Controls:** Handle **5-Chloropyrimidin-4-ol** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.^[2] Facilities should be equipped with an eyewash station and a safety shower in close proximity to the handling area.^[2]
- **Procedural Steps:**
 - Designate a specific area for handling **5-Chloropyrimidin-4-ol**.
 - Before use, ensure all necessary PPE is donned correctly.
 - Avoid direct contact with the skin, eyes, and clothing.^[2]
 - Minimize the formation of dust during handling.^[2]
 - Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid material.
 - Keep the container tightly closed when not in use.^{[1][2]}
 - Wash hands thoroughly with soap and water after handling and before leaving the laboratory.^[1]

First Aid Measures

In the event of exposure, follow these first aid procedures immediately:

- **Skin Contact:** Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes.^[1] Seek medical attention if irritation develops or persists.

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

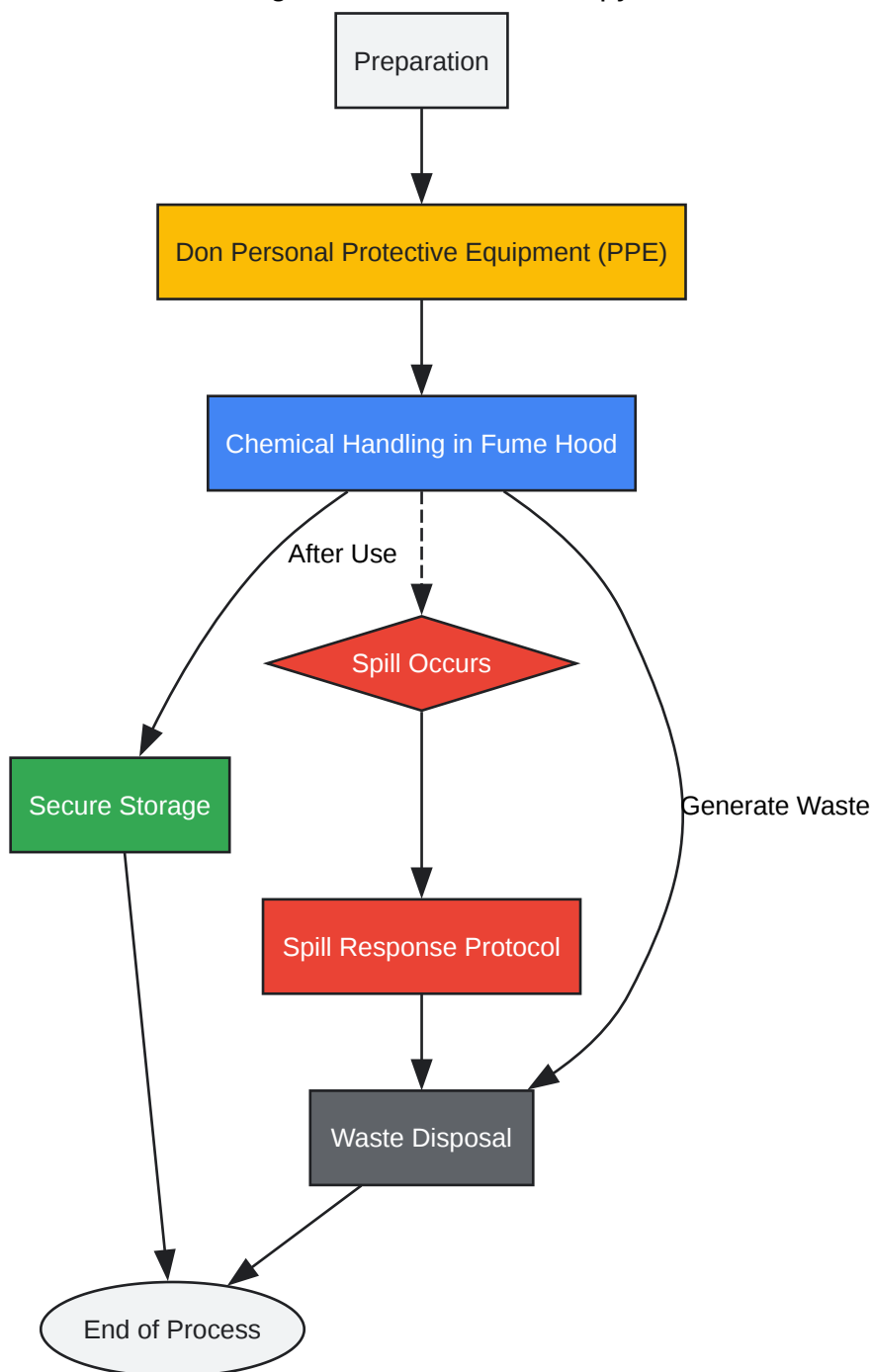
Spill and Disposal Plan

- Spill Response:
 - Evacuate non-essential personnel from the immediate area.
 - Ensure adequate ventilation.
 - Wearing appropriate PPE, carefully sweep up the spilled solid material, avoiding dust generation.
 - Place the spilled material into a labeled, sealed container for hazardous waste disposal.
 - Clean the spill area with a suitable solvent, followed by soap and water.
 - Collect all cleanup materials in a sealed container for hazardous waste disposal.
- Waste Disposal:
 - Dispose of **5-Chloropyrimidin-4-ol** and any contaminated materials as hazardous chemical waste.
 - Do not dispose of down the drain or in regular trash.^[2]
 - All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name.

- Follow all local, state, and federal regulations for hazardous waste disposal. This may involve arranging for collection by a licensed chemical waste disposal company.[\[3\]](#)

Safe Handling Workflow

Safe Handling Workflow for 5-Chloropyrimidin-4-ol



[Click to download full resolution via product page](#)

Caption: A flowchart outlining the key steps for the safe handling of **5-Chloropyrimidin-4-ol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemshuttle.com [chemshuttle.com]
- 2. aksci.com [aksci.com]
- 3. zycz.cato-chem.com [zycz.cato-chem.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 5-Chloropyrimidin-4-ol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1274708#personal-protective-equipment-for-handling-5-chloropyrimidin-4-ol\]](https://www.benchchem.com/product/b1274708#personal-protective-equipment-for-handling-5-chloropyrimidin-4-ol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

